

herbacetin stability in experimental conditions

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Compound Focus: Herbacetin

CAS No.: 527-95-7

Cat. No.: S618855

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Herbacetin Handling Data

For your experimental planning, the table below summarizes the available quantitative data on **herbacetin's** properties.

Property	Details	Source / Context
Molecular Weight	302.24 g/mol	Commercial supplier [1]
CAS No.	527-95-7	Commercial supplier [1]
Recommended Storage	-20°C powder; 3 years stability from receipt	Commercial supplier [1]
Solubility (DMSO)	60 mg/mL (198.51 mM)	Commercial supplier [1]
Solubility (Ethanol)	5 mg/mL	Commercial supplier [1]
Solubility (Water)	Insoluble	Commercial supplier [1]

Property	Details	Source / Context
In Vivo Formulation	5 mg/mL in 1% CMC-Na (homogeneous suspension) or 5 mg/mL in 5% DMSO/Corn Oil (clear solution)	Commercial supplier [1]
Purity of Batch	99.85%	Commercial supplier [1]

Experimental Protocols from Research

Here are methodologies from published studies that provide insight into the practical, in-experiment application of **herbacetin**.

- **In Vivo Administration (Rat model for neuroprotection):**
 - **Formulation:** Freshly prepared in saline [2].
 - **Dosage:** Administered orally at 20 and 40 mg/kg body weight [2].
 - **Pretreatment Duration:** 30 days [2].
- **Extraction from Natural Sources (Flaxseed cakes):**
 - **Method:** Microwave-assisted extraction (MAE) was found to be more effective and less time-consuming than conventional methods [3].
 - **Optimized Parameters:** Irradiation for 6 min at 150 W power, using 0.1 M NaOH in 70% (v/v) aqueous methanol [3].

Troubleshooting Guide & FAQs

FAQ 1: What is the best way to store herbacetin, and what is its shelf life?

- **Answer:** As a powder, **herbacetin** should be stored at -20°C. Under these conditions, it is expected to be stable for at least three years from the date of receipt. Always use fresh DMSO for making stock solutions, as moisture absorption can reduce solubility [1].

FAQ 2: How should I prepare stock solutions for *in vitro* experiments?

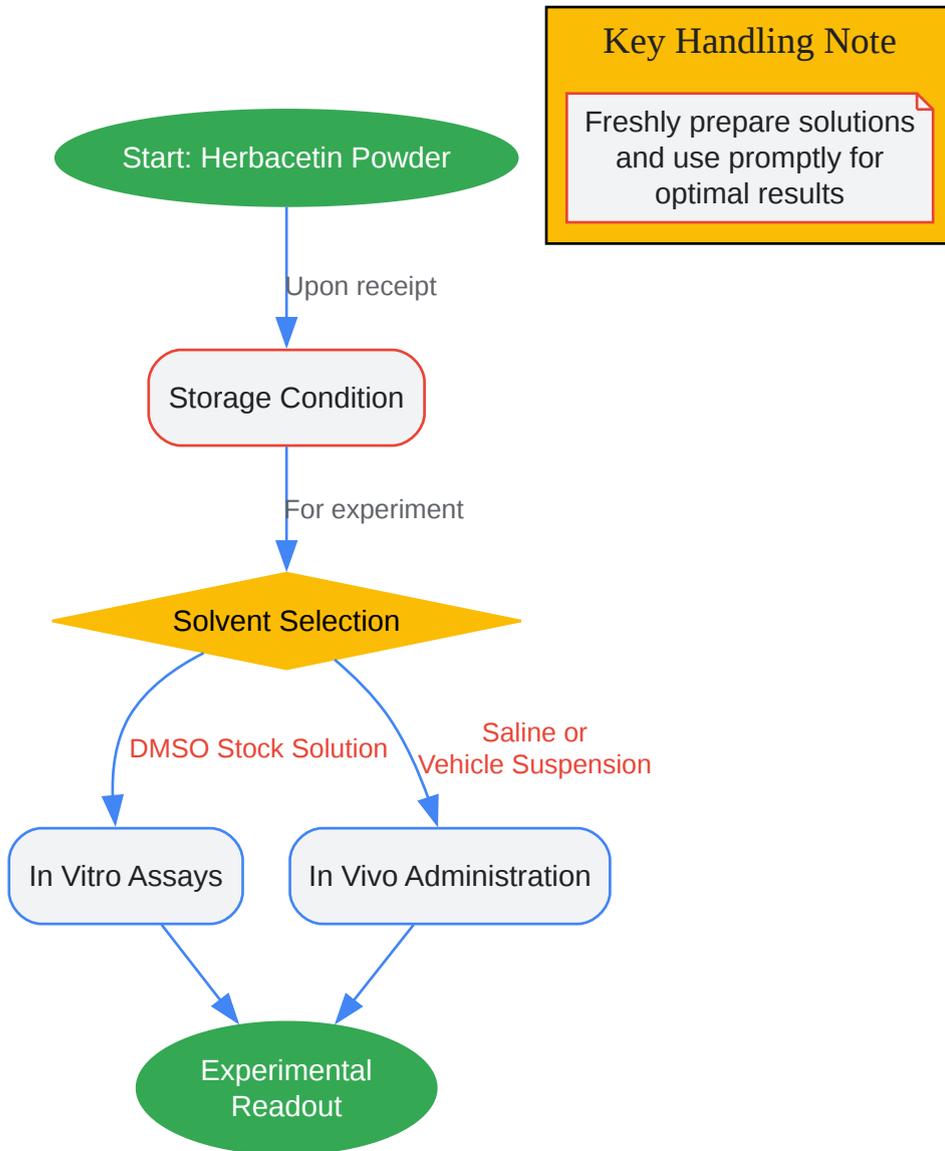
- **Answer:** For cell-based assays, DMSO is the most suitable solvent. You can prepare a concentrated stock solution at 60 mg/mL. It is crucial to ensure the solution is clear. Note that the supplier indicates this compound has low solubility in water [1].

FAQ 3: Are there established protocols for administering herbacetin in animal studies?

- **Answer:** Yes, published studies have successfully used **herbacetin** in rodent models. A common approach is to dissolve it in saline for oral administration [2]. For other routes, formulations such as a homogeneous suspension in 1% CMC-Na or a clear solution in 5% DMSO and corn oil have been validated [1].

Experimental Workflow

The following diagram outlines a general workflow for handling **herbacetin** in a preclinical research setting, based on the information gathered.



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Important Technical Notes

- **Stability Gaps:** The available data confirms stability for the powdered form but does not provide specific information on the stability of **herbacetin** in solution (e.g., in DMSO or saline) over time, or under stress conditions like varying pH and temperature [2] [1].
- **Best Practice:** Given the lack of specific stability data for solutions, it is highly recommended to **freshly prepare stock and working solutions** on the day of your experiment. Avoid storing diluted solutions for repeated use unless you have first validated their stability under your specific storage conditions.

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To cite this document: Smolecule. [herbacetin stability in experimental conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b618855#herbacetin-stability-in-experimental-conditions>]

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